

EPA method for Alachlor OA analysis in drinking water

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Alachlor OA

CAS No.: 171262-17-2

Cat. No.: B066667

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Application Note: Determination of Alachlor Oxanilic Acid (**Alachlor OA**) in Drinking Water via EPA Method 535[1][2]

Executive Summary

This guide details the analytical protocol for the determination of Alachlor Oxanilic Acid (**Alachlor OA**) in drinking water using EPA Method 535. Unlike parent chloroacetanilides, the oxanilic acid (OA) and ethanesulfonic acid (ESA) degradates are highly polar and water-soluble, rendering traditional liquid-liquid extraction (LLE) and GC-MS methods (like EPA 525. [2]) ineffective.[2] This protocol utilizes Solid Phase Extraction (SPE) with Graphitized Carbon followed by Liquid Chromatography/Tandem Mass Spectrometry (LC/MS/MS) in negative electrospray ionization (ESI-) mode to achieve detection limits in the low nanogram-per-liter (ng/L) range.[2]

Introduction & Regulatory Context

Alachlor is a widely used chloroacetanilide herbicide.[1][2] While the parent compound is regulated with a Maximum Contaminant Level (MCL) of 2.0 µg/L, it rapidly degrades in the environment into polar metabolites, primarily Alachlor ESA and **Alachlor OA**.

- **Mobility:** Due to their ionic nature (anionic at environmental pH), OA degradates leach readily into groundwater and persist longer than the parent compound.[2]

- Regulatory Status: **Alachlor OA** is listed on the Contaminant Candidate List (CCL), requiring monitoring to determine occurrence and potential health risks.[2]
- Analytical Challenge: The high polarity requires a specialized extraction mechanism (anion exchange or carbon adsorption) and LC-MS/MS for sensitivity.[2]

Method Principle

The core of EPA Method 535 is the Graphitized Carbon SPE. Unlike C18 silica, which relies on hydrophobic interactions, graphitized carbon retains polar organic analytes through a combination of hydrophobic effects and electronic interactions with the graphitic surface (pi-pi interactions).[2]

- Extraction: Water samples are passed through a non-porous graphitized carbon cartridge.[2][3][4]
- Elution: Analytes are eluted with a methanol/ammonium acetate mixture.[1][2][3]
- Detection: LC-MS/MS in Negative ESI mode. The carboxylic acid moiety of **Alachlor OA** deprotonates easily ($[M-H]^-$), providing high sensitivity.[2]

Materials & Reagents

- Solid Phase Extraction (SPE): 6 mL cartridges containing 0.5 g Non-Porous Graphitized Carbon (e.g., Restek CarboPrep 90 or equivalent).[2]
- Solvents: LC-MS Grade Methanol (MeOH), Reagent Water.[2]
- Reagents: Ammonium Acetate (NH_4OAc), Ammonium Chloride (NH_4Cl).[2]
- Standards:
 - Target: **Alachlor OA** (CAS: 171262-17-2).[2][5]
 - Surrogate: Dimethachlor ESA (Monitor extraction efficiency).[2]
 - Internal Standard (IS): Butachlor ESA (Correct for instrument drift/matrix effects).[2]

Experimental Protocol

Step 1: Sample Collection & Preservation[2]

- Container: 250 mL amber glass bottles.
- Dechlorination: Add Ammonium Chloride (NH_4Cl) to the empty bottle (approx. 25-30 mg per 250 mL) prior to collection to inhibit formation of disinfection byproducts.[2]
- Thermal Preservation: Chill to $<10^\circ\text{C}$ immediately. Store at $<6^\circ\text{C}$ in the lab.
 - Critical: Do NOT freeze. Freezing can precipitate humic acids and alter analyte solubility. [2]
- Holding Time: Extract within 14 days of collection.

Step 2: Solid Phase Extraction (SPE)

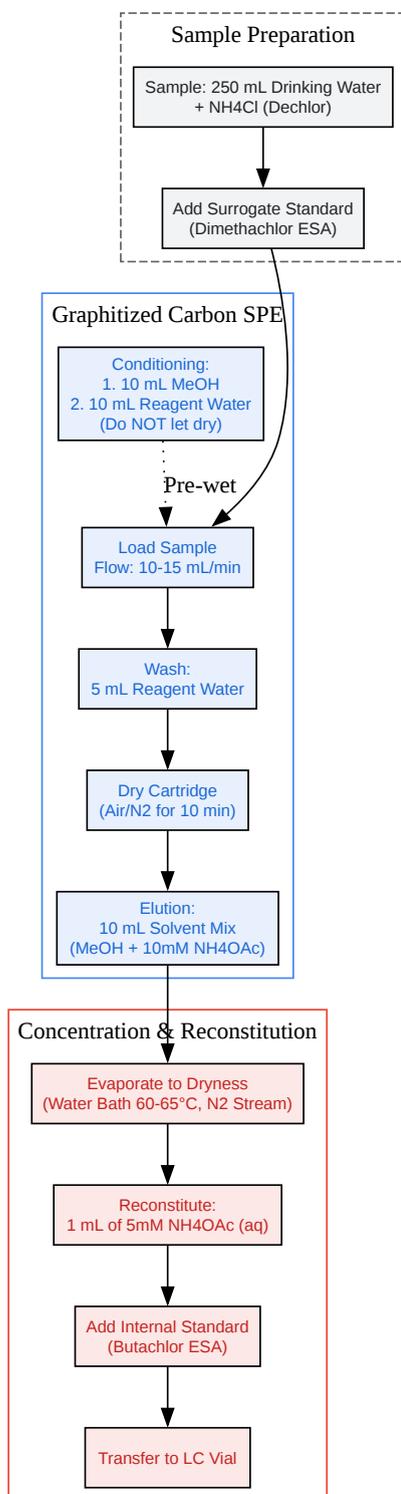


Figure 1: SPE Workflow for Alachlor OA using Graphitized Carbon.

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Detailed SPE Procedure:

- Conditioning: Flush cartridge with 10 mL MeOH followed by 10 mL Reagent Water.[2]
Crucial: Do not allow the carbon bed to go dry.
- Loading: Pass the 250 mL sample through the cartridge at ~10-15 mL/min.
- Wash: Rinse with 5 mL Reagent Water to remove salts.[2]
- Elution: Elute analytes with 10 mL of Methanol containing 10 mM Ammonium Acetate. The salt is critical to disrupt ionic interactions between the acid analytes and the carbon surface.
- Concentration: Evaporate the extract to dryness using a gentle stream of nitrogen in a water bath (60-65°C).
- Reconstitution: Dissolve residue in 1 mL of 5 mM Ammonium Acetate (aq).
- Internal Standard: Add Butachlor ESA to the final vial.

Step 3: LC-MS/MS Analysis

Liquid Chromatography Conditions:

- Column: C18 Reverse Phase (e.g., Waters ACQUITY BEH C18, 2.1 x 100 mm, 1.7 µm).[2]
- Mobile Phase A: 5 mM Ammonium Acetate in Water.[1][2]
- Mobile Phase B: Methanol.[1][2]
- Flow Rate: 0.2 - 0.4 mL/min (column dependent).
- Injection Volume: 10 - 20 µL.
- Gradient:

Time (min)	% A (Aq)	% B (MeOH)
0.0	95	5
1.0	95	5
8.0	10	90
10.0	10	90
10.1	95	5

| 13.0 | 95 | 5 |

Mass Spectrometry Parameters (ESI Negative):

- Source: Electrospray Ionization (Negative Mode).[1][2]
- Acquisition: Multiple Reaction Monitoring (MRM).[1][2][6][7]
- Capillary Voltage: ~2.5 - 3.0 kV.[2]
- Source Temp: 400°C - 500°C.

MRM Transitions Table:

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Confirm)	Retention Time (Relative)
Alachlor OA	264.1	160.1	158.1	~7.5 min
Acetochlor OA*	264.1	146.1	144.1	~7.6 min
Dimethachlor ESA (Surr)	300.1	121.0	80.0	~6.0 min

| Butachlor ESA (IS) | 356.1 | 162.1 | 80.0 | ~8.0 min |

*Note: **Alachlor OA** and Acetochlor OA are isobaric (Same Precursor m/z 264).[2] You MUST use the specific product ions (160 vs 146) or ensure baseline chromatographic separation to

distinguish them.

Quality Control (Self-Validating System)

To ensure data integrity (Trustworthiness), every batch must include the following checks:

- Surrogate Recovery (Dimethachlor ESA):
 - Spiked into every sample prior to extraction.[2]
 - Acceptance Criteria: 70% - 130% recovery.
 - Failure Mode: If <70%, suspect SPE breakthrough or suppression.[2] If >130%, suspect contamination or matrix enhancement.[2]
- Internal Standard (Butachlor ESA):
 - Added after extraction, before injection.[2]
 - Corrects for injection variability and matrix-induced ionization suppression in the MS source.
 - Criteria: Peak area should be within $\pm 30\%$ of the calibration standard average.
- Lowest Concentration Minimum Reporting Level (LCMRL):
 - Must be determined by the lab.[2][8][9] Typical LCMRL for **Alachlor OA** in Method 535 is 0.012 - 0.020 $\mu\text{g/L}$. [2]
- Laboratory Reagent Blank (LRB):
 - Analyze reagent water with every batch.[2]
 - Criteria: **Alachlor OA** concentration < 1/3 of the MRL.

Troubleshooting & Expert Insights

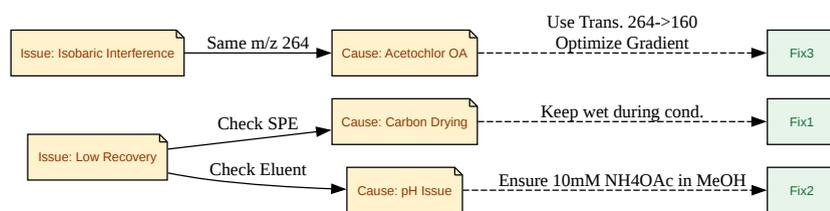


Figure 2: Troubleshooting Logic for Alachlor OA Analysis.

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- Carbon Cartridge Drying: Unlike C18, graphitized carbon can lose retention capacity significantly if it dries out during conditioning.[2] Ensure a liquid meniscus remains on top of the bed until the sample is loaded.
- Elution Solvent: Pure methanol is often insufficient to elute OA metabolites from carbon.[2] The ammonium acetate (10 mM) acts as a displacer ion.[2] Ensure this salt is fully dissolved in the elution solvent.[2]
- Matrix Suppression: Humic acids in surface water can co-elute and suppress the ESI signal. [2] The Internal Standard (Butachlor ESA) is essential to compensate for this.[2] If suppression exceeds 50%, dilute the extract or reduce injection volume.[2]

References

- U.S. EPA. (2005).[2] Method 535: Measurement of Chloroacetanilide and Other Acetamide Herbicide Degradates in Drinking Water by Solid Phase Extraction and Liquid Chromatography/Tandem Mass Spectrometry (LC/MS/MS).[2][4] Version 1.1. [Link]
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- [To cite this document: BenchChem. \[EPA method for Alachlor OA analysis in drinking water\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b066667#epa-method-for-alachlor-oa-analysis-in-drinking-water\]](#)

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